

Bromobis(methylthio)borane: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: *Bromobis(methylthio)borane*

Cat. No.: *B15478879*

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Disclaimer: Information regarding the specific safety, handling, and storage of **Bromobis(methylthio)borane** (CAS No. 29877-98-3) is not readily available in public safety literature. This guide has been developed using data from the closely related analogue, Bromobis(isopropylthio)borane, and general safety principles for reactive borane compounds. The information provided should be used as a preliminary guide for risk assessment and the implementation of safety procedures. It is imperative that all handling of this compound is conducted by trained professionals in a controlled laboratory setting.

Executive Summary

This technical guide provides an in-depth overview of the known safety, handling, and storage precautions for **Bromobis(methylthio)borane**. Due to the limited availability of specific data for this compound, this guide leverages information from its structural analogue, Bromobis(isopropylthio)borane, to inform on potential hazards and mitigation strategies. This document is intended for researchers, scientists, and professionals in drug development who may work with this or similar reactive organoboron compounds. The core focus is on presenting available quantitative data, outlining experimental protocols for a related compound, and providing clear visual aids for safety workflows.

Chemical and Physical Properties

Quantitative data for **Bromobis(methylthio)borane** is scarce. The following table summarizes the available physical and chemical properties of its analogue, Bromobis(isopropylthio)borane, which can be used as an estimate.

Property	Value	Source
Molecular Formula	C6H14BBrS2	ChemicalBook[1]
Molecular Weight	241.02 g/mol	ChemicalBook[1]
Appearance	Light-yellow oil	ChemicalBook[1]
Boiling Point	75-80 °C at 2 mmHg	ChemicalBook[1]
Density	1.259 ± 0.06 g/cm ³ (Predicted)	ChemicalBook[1]
Solubility	Soluble in most organic solvents (e.g., pentane, CH ₂ Cl ₂)	ChemicalBook[1]
Reactivity	Reacts rapidly with water and other protic solvents.	ChemicalBook[1]
Odor	Unpleasant	ChemicalBook[1]

Safety and Hazard Information

While a specific Safety Data Sheet (SDS) for **Bromobis(methylthio)borane** is not available, the hazards can be inferred from its analogue and the general class of borane compounds. Boranes are known to be toxic, and their reactivity with water can release flammable gases.[2]

Potential Hazards:

- Flammability: Likely to be a flammable liquid and vapor.[2]
- Water Reactivity: Reacts rapidly, potentially violently, with water and protic solvents to release flammable gases which may ignite spontaneously.[1][2]
- Corrosivity: May cause severe skin burns and eye damage.[2]
- Toxicity: Harmful if swallowed or inhaled. Borane compounds can exhibit toxicity, with some affecting the central nervous system.[2][3][4] Inhalation may cause respiratory irritation.[2]
- Environmental Hazards: Potentially harmful to aquatic life with long-lasting effects.[2]

Personal Protective Equipment (PPE):

Equipment	Specification
Eye/Face Protection	Wear chemical safety goggles and a face shield.
Skin Protection	Wear flame-retardant, chemical-resistant gloves (e.g., nitrile or neoprene) and a lab coat.
Respiratory Protection	A NIOSH-approved respirator with an appropriate cartridge for organic vapors and acid gases should be used if there is a risk of inhalation.

Handling and Storage Protocols

Strict adherence to safety protocols is mandatory when handling **Bromobis(methylthio)borane**.

Handling:

- Inert Atmosphere: All manipulations should be carried out under an inert atmosphere (e.g., argon or nitrogen) to prevent contact with moisture and air.
- Ventilation: Work in a well-ventilated fume hood.
- Ignition Sources: Keep away from open flames, sparks, and hot surfaces.[\[2\]](#)
- Water Contact: Avoid all contact with water and other protic solvents.[\[1\]](#)
- Personal Hygiene: Wash hands thoroughly after handling. Do not eat, drink, or smoke in the work area.

Storage:

- Conditions: Store in a tightly sealed container under an inert atmosphere (argon is recommended).[\[1\]](#) The recommended storage temperature for the isopropyl analogue is 0 °C.[\[1\]](#)

- Location: Store in a cool, dry, well-ventilated area designated for flammable and water-reactive materials.
- Incompatibilities: Store away from water, protic solvents, and oxidizing agents.

Experimental Protocol: Synthesis of Bromobis(isopropylthio)borane

The following is an experimental protocol for the synthesis of the analogue, Bromobis(isopropylthio)borane, which may be adapted for **Bromobis(methylthio)borane** with appropriate modifications.^[1]

Materials:

- Bis(isopropylthio)lead(II)
- Boron Tribromide
- Pentane (anhydrous)
- Dichloromethane (CH₂Cl₂, anhydrous)
- Argon gas

Procedure:

- To a stirred mixture of 3.57 g (0.010 mol) of bis(isopropylthio)lead(II) in 20 mL of pentane under an argon atmosphere at 25 °C, add a solution of 0.95 mL (0.010 mol) of Boron Tribromide in 10 mL of pentane.
- After stirring the mixture for 20 minutes, add 10 mL of CH₂Cl₂ and heat the mixture under reflux for 2.5 hours.
- Cool the reaction mixture to 25 °C.
- Remove the white precipitate (PbBr₂) by filtration under an argon atmosphere.
- Distill the filtrate under argon to remove the solvents.

- Distill the remaining residue under reduced pressure to yield Bromobis(isopropylthio)borane as a yellow oil (boiling point 75-80 °C at 2 mmHg).

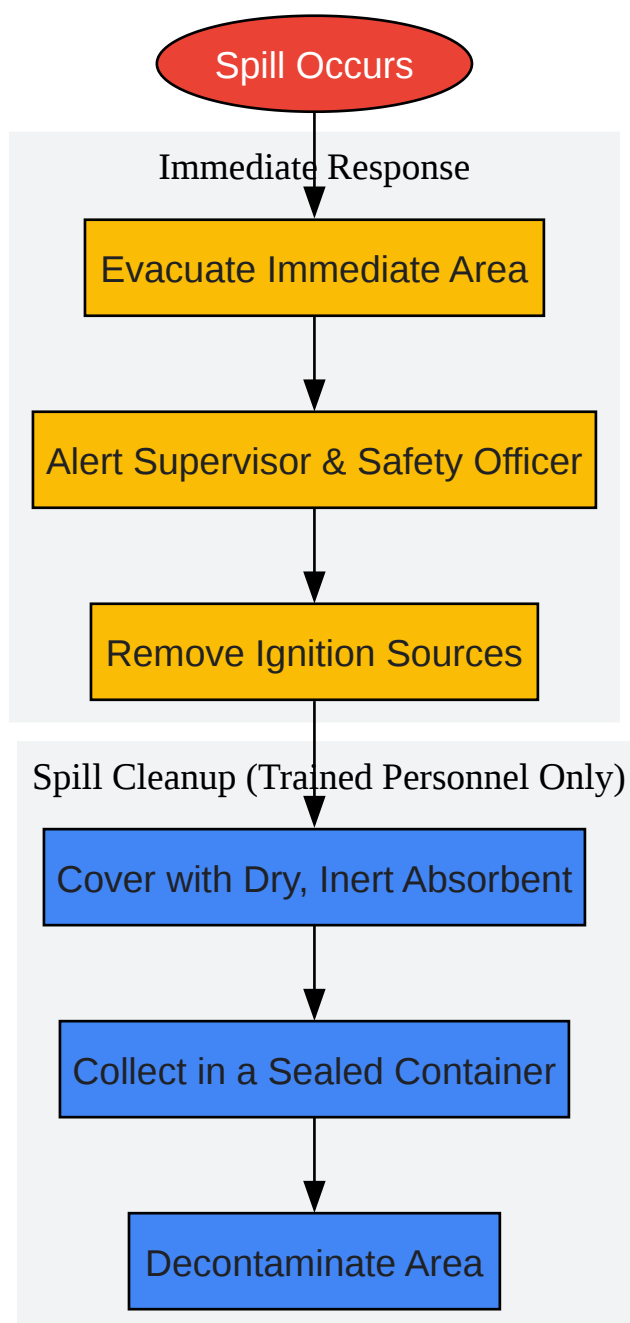
Visual Safety Guide

The following diagrams illustrate the logical relationships for safe handling and emergency response.



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Caption: Workflow for the safe handling of **Bromobis(methylthio)borane**.



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Caption: Emergency response plan for a spill of **Bromobis(methylthio)borane**.

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